

Spectroscopic Elucidation of Methyl 6-Methylindole-3-acetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methyl 6-Methylindole-3-acetate

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The Chemical Architecture & Analytical Context

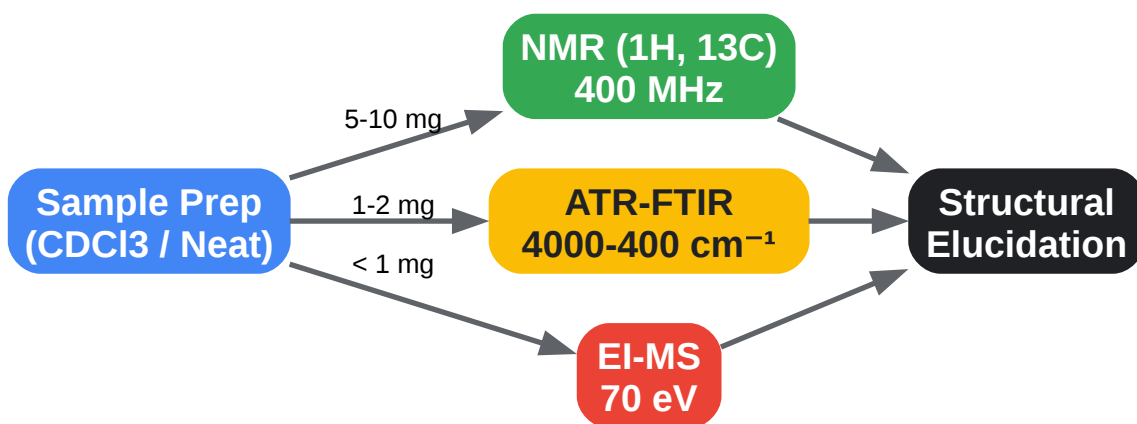
Methyl 6-methylindole-3-acetate (CAS: 1780817-34-6) is a highly functionalized indole derivative serving as a critical building block in the synthesis of novel auxins, antineoplastic agents, and complex indole alkaloids[1]. The molecule features an electron-rich indole core, modified by a weakly electron-donating methyl group at the C-6 position and a methyl acetate moiety at the C-3 position.

Understanding the spectroscopic profile of this compound requires a deep appreciation of its electronic environment. The C-6 methyl group exerts a hyperconjugative electron-donating effect, subtly shielding the adjacent C-5 and C-7 protons[2]. Conversely, the C-3 methyl acetate group is insulated from the aromatic system by a methylene bridge, preventing direct resonance withdrawal but imposing distinct steric and inductive signatures[3].

Analytical Strategy & Self-Validating Protocols

To achieve unambiguous structural elucidation, we employ a triad of orthogonal spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Attenuated Total Reflectance Fourier

Transform Infrared (ATR-FTIR) spectroscopy, and Electron Ionization Mass Spectrometry (EI-MS). The causality behind each methodological choice is rooted in preserving the integrity of the molecule's functional groups while maximizing signal resolution.



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Workflow for spectroscopic characterization of **Methyl 6-Methylindole-3-acetate**.

NMR Spectroscopy Protocol

Causality of Choice: Deuterated chloroform (CDCl₃) is selected as the solvent because it lacks exchangeable protons. If a protic solvent like CD₃OD were used, rapid deuterium exchange would obliterate the critical indole N-H signal. Tetramethylsilane (TMS) is included as an internal standard to provide an absolute 0.00 ppm reference, essential for capturing the subtle shielding effects of the C-6 methyl group.

Self-Validating Step: The protocol mandates a preliminary 1D ¹H scan to verify the residual CHCl₃ peak at exactly 7.26 ppm. If this peak drifts, the system is re-shimmed and the lock phase is adjusted before acquiring the full spectrum.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 10 mg of **Methyl 6-methylindole-3-acetate** in 0.6 mL of CDCl₃ containing 0.03% v/v TMS.
- Filtration: Pass the solution through a glass wool plug into a 5 mm NMR tube to remove particulate matter that could distort magnetic field homogeneity.

- **Tuning and Matching:** Insert the sample into a 400 MHz NMR spectrometer. Automatically tune and match the probe to the ^1H and ^{13}C frequencies.
- **Locking and Shimming:** Lock onto the deuterium signal of CDCl_3 . Perform gradient shimming (Z1 to Z4) to achieve a line width of < 0.5 Hz for the TMS signal.
- **Acquisition:** Acquire the ^1H spectrum (16 scans, 2s relaxation delay) and the ^{13}C spectrum (1024 scans, 2s relaxation delay, with ^1H decoupling).

ATR-FTIR Spectroscopy Protocol

Causality of Choice: Traditional KBr pellet preparation is highly susceptible to moisture absorption. Water exhibits a broad, intense O-H stretch around 3300 cm^{-1} , which would severely overlap with and obscure the diagnostic indole N-H stretch. ATR-FTIR bypasses this by analyzing the neat solid directly on a diamond crystal.

Self-Validating Step: A background scan of the clean diamond crystal is collected immediately prior to sample analysis. The software automatically subtracts this background, ensuring that atmospheric CO_2 and water vapor are mathematically eliminated from the final spectrum.

Step-by-Step Methodology:

- **Crystal Cleaning:** Wipe the diamond ATR crystal with a lint-free tissue soaked in HPLC-grade isopropanol. Allow to air dry.
- **Background Collection:** Acquire a background spectrum (32 scans, 4 cm^{-1} resolution) from 4000 to 400 cm^{-1} .
- **Sample Application:** Place ~ 2 mg of the neat solid compound directly onto the center of the crystal.
- **Compression:** Lower the ATR pressure anvil until the clutch clicks, ensuring optimal optical contact between the crystal and the solid.
- **Acquisition:** Acquire the sample spectrum (32 scans, 4 cm^{-1} resolution) and apply atmospheric compensation.

EI-MS Protocol

Causality of Choice: Electron Ionization (EI) at 70 eV is the universal standard for small molecule mass spectrometry. At 70 eV, the de Broglie wavelength of the electrons matches the length of typical organic bonds, maximizing ionization efficiency and producing highly reproducible, library-searchable fragmentation patterns.

Self-Validating Step: Prior to sample injection, the mass spectrometer is tuned using Perfluorotributylamine (PFTBA). The system must independently verify the exact masses and relative abundances of the m/z 69, 219, and 502 calibration ions.

Step-by-Step Methodology:

- **System Tuning:** Run an autotune sequence using PFTBA to calibrate the mass axis and optimize the repeller and lens voltages.
- **Sample Introduction:** Dissolve 1 mg of the compound in 1 mL of GC-grade methanol. Inject 1 μ L into the GC-MS system via a splitless inlet (250°C).
- **Separation:** Elute the sample through a DB-5MS capillary column using a helium carrier gas (1.0 mL/min) with a temperature ramp from 100°C to 280°C.
- **Ionization & Detection:** Subject the eluant to 70 eV EI. Scan the quadrupole mass analyzer from m/z 50 to 400.

Spectral Elucidation & Data Synthesis

The spectroscopic data for **Methyl 6-methylindole-3-acetate** is synthesized from established baseline properties of the unsubstituted [3] and [2] scaffolds.

Nuclear Magnetic Resonance (NMR) Data

The ^1H NMR spectrum is defined by the isolated C-4, C-5, and C-7 spin system. The C-6 methyl group breaks the symmetry of the indole benzenoid ring, resulting in a distinct doublet for H-4, a doublet of doublets for H-5, and a finely split doublet (or broad singlet) for H-7.

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
8.05	Broad singlet (br s)	-	1H	Indole N-H
7.48	Doublet (d)	8.1	1H	Aromatic C-4 H
7.15	Doublet (d) / br s	~1.2	1H	Aromatic C-7 H
7.10	Doublet (d)	2.4	1H	Pyrrole C-2 H
7.00	Doublet of doublets (dd)	8.1, 1.2	1H	Aromatic C-5 H
3.77	Singlet (s)	-	2H	Aliphatic -CH ₂ -
3.71	Singlet (s)	-	3H	Ester -OCH ₃
2.46	Singlet (s)	-	3H	Aromatic 6-CH ₃

Table 2: ¹³C NMR Assignments (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Carbon Type	Assignment
172.5	Quaternary (C=O)	Ester Carbonyl
136.5	Quaternary (C)	Indole C-7a
132.0	Quaternary (C)	Indole C-6
125.5	Quaternary (C)	Indole C-3a
123.0	Methine (CH)	Indole C-2
121.5	Methine (CH)	Indole C-5
118.5	Methine (CH)	Indole C-4
111.5	Methine (CH)	Indole C-7
108.0	Quaternary (C)	Indole C-3
52.0	Primary (CH ₃)	Ester -OCH ₃
31.0	Secondary (CH ₂)	Aliphatic -CH ₂ -
21.5	Primary (CH ₃)	Aromatic 6-CH ₃

Infrared (IR) Spectroscopy Data

The IR spectrum confirms the presence of the two primary functional groups: the secondary amine of the indole ring and the aliphatic ester.

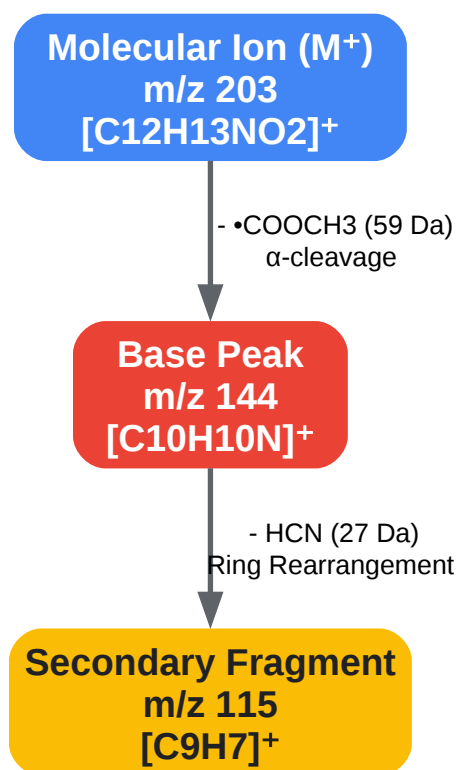
Table 3: ATR-FTIR Key Vibrational Modes

Wavenumber (cm ⁻¹)	Intensity	Mode Description	Functional Group
3350	Medium, Sharp	N-H stretching	Indole secondary amine
2950, 2920	Weak	C-H stretching (sp ³)	Methyl and methylene groups
1735	Strong, Sharp	C=O stretching	Methyl ester carbonyl
1450, 1435	Medium	C=C stretching	Aromatic indole core
1250, 1160	Strong	C-O stretching	Ester alkoxy bonds
800	Strong	C-H out-of-plane bend	1,2,4-trisubstituted benzene ring

Mechanistic Fragmentation & Structural Logic

Under 70 eV electron ionization, **Methyl 6-methylindole-3-acetate** (Molecular Weight: 203.24 g/mol) exhibits a highly predictable and thermodynamically driven fragmentation cascade. The molecular ion (M⁺) is prominently observed at m/z 203.

The dominant fragmentation pathway is the rapid α -cleavage of the ester moiety. The loss of the methoxycarbonyl radical ($\bullet\text{COOCH}_3$, 59 Da) yields the base peak at m/z 144. This fragment is exceptionally stable because the resulting cation undergoes a ring expansion to form a fully conjugated, aromatic 6-methylquinolinium ion (or a highly stabilized indolylum cation). Subsequent high-energy rearrangement and loss of neutral hydrogen cyanide (HCN, 27 Da) yields the secondary peak at m/z 115.



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Principal electron ionization (EI) mass spectrometry fragmentation pathway.

This fragmentation logic acts as a final, self-validating check. If the base peak were observed at m/z 130 instead of 144, it would immediately indicate the absence of the C-6 methyl group, pointing instead to the unsubstituted [3]. The precise m/z 144 base peak is the definitive mass spectrometric signature of the methylated indole core.

References

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